Introduction: The Significance of Methyllycaconitine (MLA)

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Compound of Interest

Compound Name:	*Methyllycaconitine*
CAS No.:	*21019-30-7*
Cat. No.:	*B043530*

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Methyllycaconitine is a norditerpenoid alkaloid naturally found in various species of Delphinium (larkspurs).[1][2] Historically identified as a principal toxin responsible for livestock poisoning, its unique pharmacological profile has made it an invaluable tool in modern neuroscience.[1] MLA is a highly potent and selective competitive antagonist of the α7 subtype of neuronal nicotinic acetylcholine receptors (nAChRs).[3][4][5] This specificity allows researchers to dissect the role of α7 nAChRs in complex neurological processes, making it a critical molecular probe in the study of conditions like Alzheimer's disease, schizophrenia, and nicotine addiction.[1][6]

The citrate salt of MLA is the most common commercially available form.[1] This is a deliberate choice rooted in enhancing the compound's utility. The free base of MLA is poorly soluble in water, a significant limitation for biological assays which are predominantly aqueous.[1] Citric acid, a tricarboxylic acid, forms a salt with the basic tertiary amine of the MLA molecule, drastically improving its aqueous solubility and making it suitable for direct use in preparing stock solutions for in vitro and in vivo experiments.[7][8]

Core Physico-chemical Characteristics

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A thorough understanding of MLA citrate's physico-chemical properties is fundamental to its correct handling, storage, and application in experimental design.

Chemical Identity and Structure

- Systematic Name: [1α,4(S),6β,14α,16β]-20-Ethyl-1,6,14,16-tetramethoxy-4-[[[2-(3-methyl-2,5-dioxo-1-pyrrolidinyl)benzoyl]oxy]methyl]aconitane-7,8-diol citrate[9][10]
- Common Synonyms: MLA, MLA citrate[5][7][11]
- CAS Number: 112825-05-5 (for the citrate salt)[2][5][10][12]
- Molecular Formula: $C_{37}H_{50}N_2O_{10} \cdot C_6H_8O_7$[8][13][14]
- Molecular Weight: 874.9 g/mol [2][8][11][13]

The complex polycyclic structure of MLA, a hallmark of aconitane alkaloids, is responsible for its specific three-dimensional conformation, which allows for high-affinity binding to the α7 nAChR. The molecule contains a tertiary amine, which acts as a weak base, and an ester linkage that is critical for its antagonist activity.[1][15]

Physical Properties

The physical state and solubility of MLA citrate are critical parameters for its practical application.

Property	Value	Source
Appearance	White to yellow solid powder	[11][16]
Melting Point	Decomposes at various temperatures (e.g., 84-105 °C)	[17]
Optical Rotation ([α]D)	+49° (free base in alcohol)	[1]
pKa	Not formally recorded; considered a weak base	[1]

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- Expert Insight on Melting Point: The observed range in decomposition temperature for the citrate salt is not unusual for complex salts of natural products.[17] It can be influenced by the exact stoichiometry of the salt, residual solvent, and the rate of heating. Unlike the sharp melting points of the hydriodide (201°C) and perchlorate (195°C) salts, the citrate salt's thermal behavior suggests decomposition rather than a true phase transition.[1]

- Expert Insight on pKa: While a precise pKa value is unavailable, its characterization as a weak base is functionally important.[1] This property dictates that its solubility will be pH-dependent. In acidic to neutral aqueous solutions, the tertiary amine will be protonated, favoring dissolution. This basicity was historically exploited in its extraction, where adjusting the pH to 7.5-8 allows the deprotonated free base to be extracted into a non-polar solvent like diethyl ether.[1]

Solubility Profile

The choice of solvent is critical for preparing accurate and effective stock solutions. The citrate salt form significantly enhances its utility in biological research.

Solvent	Maximum Concentration	Source
Water	≥ 10 mg/mL; Soluble to 100 mM	[2][7][8]
DMSO	Soluble to 100 mM	[7]
Chloroform	Soluble (free base)	[1]

- Causality Behind Solvent Choice: For most cell-based assays and in vivo studies, preparing a concentrated primary stock solution in sterile water or DMSO is the standard practice. Water is often preferred to avoid any potential cytotoxic effects of DMSO on sensitive cell lines, even at low final concentrations. The high solubility in these solvents allows for the creation of concentrated stocks that can be serially diluted to the final working concentration in aqueous buffers or cell culture media, minimizing the final concentration of the organic solvent.

Stability and Storage

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Proper storage is paramount to maintaining the integrity and activity of MLA citrate. As a complex natural product, it is susceptible to degradation.

- Solid Form: The compound should be stored as a solid under desiccating conditions at -20°C.[2][7] Under these conditions, it is stable for at least 12 months.[2] The requirement for desiccation is crucial; the ester linkage in the MLA molecule is susceptible to hydrolysis, and the presence of water can facilitate this degradation over time.

- Stock Solutions: Once dissolved, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles, which can accelerate degradation. These aliquots should be stored at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month).[16]

Experimental Protocols & Methodologies

The following protocols are provided as self-validating systems, incorporating steps that ensure accuracy and reproducibility.

Protocol: Preparation of a 10 mM Aqueous Stock Solution

This workflow details the preparation of a primary stock solution, a foundational step for most experimental applications.

- Pre-equilibration: Allow the vial of MLA citrate solid to equilibrate to room temperature for at least 15-20 minutes before opening. This critical step prevents condensation of atmospheric moisture onto the hygroscopic solid, ensuring accurate weighing and preserving compound stability.

- Mass Calculation: Calculate the required mass for your desired volume. For 1 mL of a 10 mM solution:

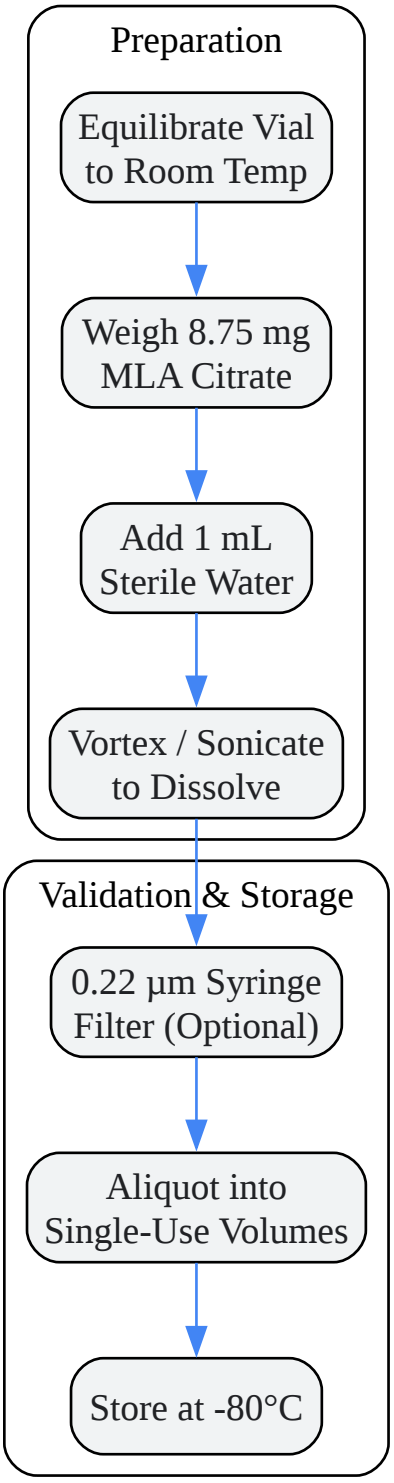
  - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)

  - Mass (mg) = 0.010 mol/L × 0.001 L × 874.9 g/mol × 1000 mg/g = 8.75 mg

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- Weighing: Using a calibrated analytical balance, carefully weigh 8.75 mg of MLA citrate into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of sterile, nuclease-free water to the tube.
- Dissolution: Vortex the solution for 30-60 seconds. If necessary, gently warm the tube to 37°C or use a brief sonication bath to ensure complete dissolution. Visually inspect the solution against a dark background to confirm the absence of any particulate matter.
- Sterilization (Optional but Recommended): For cell culture applications, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a fresh sterile tube. This step is a self-validating measure to prevent microbial contamination of downstream experiments.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile tubes. Store immediately at -80°C. Clearly label with the compound name, concentration, and date of preparation.

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Caption: Workflow for preparing a validated 10 mM MLA citrate stock solution.

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Protocol: Quantification by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for quantifying MLA in complex biological matrices like plasma and brain tissue due to its exceptional sensitivity and specificity.[18]

- Sample Preparation (Protein Precipitation):
  - To 50 µL of plasma or brain homogenate, add 150 µL of acetonitrile containing an appropriate internal standard (IS). The choice of IS should be a structurally similar molecule not present in the sample, used to correct for variations in extraction and ionization.
  - Vortex vigorously for 2 minutes to precipitate proteins.
  - Centrifuge at 14,000 x g for 10 minutes at 4°C. The high g-force ensures the formation of a tight pellet, providing a clean supernatant.
  - Carefully transfer the supernatant to a new plate or vial for analysis.
- Chromatographic Separation (HPLC):
  - Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 µm particle size) is typically used.
  - Mobile Phase A: 0.1% Formic Acid in Water. The acid protonates the MLA, improving peak shape and ionization efficiency.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A gradient elution (e.g., starting at 5% B, ramping to 95% B) is employed to effectively separate MLA from matrix components.
  - Flow Rate: ~0.4 mL/min.
- Mass Spectrometric Detection (MS/MS):

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- Ionization Mode: Positive Electrospray Ionization (ESI+), as the tertiary amine is readily protonated.
- Detection Mode: Multiple Reaction Monitoring (MRM). This highly specific technique involves monitoring a specific precursor-to-product ion transition.
- MRM Transition for MLA: m/z 683 → m/z 216.[18] The precursor ion (m/z 683) corresponds to the protonated molecule of the MLA free base, $[M+H]^+$. The product ion (m/z 216) is a stable fragment generated by collision-induced dissociation, unique to MLA's structure.

- Quantification: A standard curve is generated by spiking known concentrations of MLA into a blank matrix (e.g., control plasma). The peak area ratio of the analyte to the internal standard is plotted against concentration to determine the amount of MLA in unknown samples.

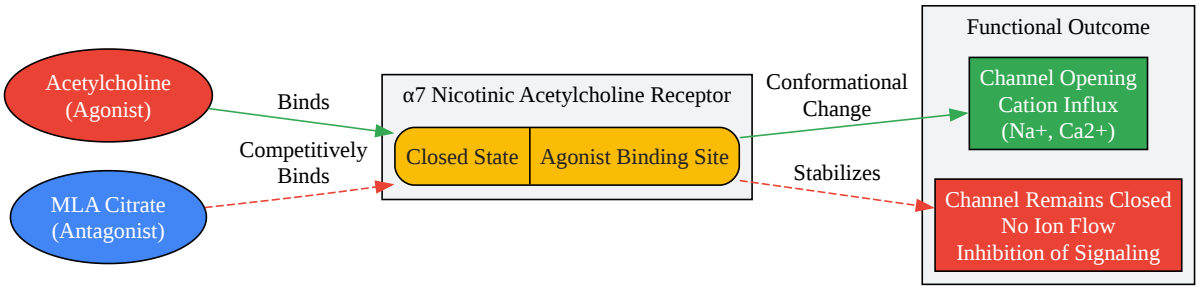
Mechanism of Action: Selective α7 nAChR Antagonism

MLA exerts its biological effects by acting as a competitive antagonist at the orthosteric binding site of α7-containing nAChRs.[3][4] This means it directly competes with the endogenous agonist, acetylcholine (ACh), for the same binding pocket on the receptor.

- High Affinity and Selectivity: MLA displays a remarkably high affinity for the α7 nAChR, with a reported inhibition constant (Ki) of approximately 1.4 nM.[7][8][9] Its affinity for other nAChR subtypes, such as α4β2, and for muscarinic receptors is significantly lower, making it a highly selective tool at appropriate concentrations.[1][9][12]

- Functional Blockade: When MLA binds to the α7 nAChR, it stabilizes the receptor in a closed or non-conducting state. This prevents the channel from opening in response to ACh, thereby blocking the influx of cations (primarily Na^+ and Ca^{2+}) that would normally occur. This blockade of ion flow inhibits downstream signaling cascades initiated by receptor activation.

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Caption: Competitive antagonism of the α7 nAChR by **Methyllycaconitine** citrate.

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